

Nardoguaianone K: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nardoguaianone K

Cat. No.: B1231606

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For researchers, scientists, and drug development professionals, this document provides a concise technical guide on the chemical properties and biological context of **Nardoguaianone K**, a sesquiterpenoid of interest.

Core Chemical Data

Nardoguaianone K is a guaiane-type sesquiterpenoid. Its fundamental chemical properties are summarized below.

Property	Value
Chemical Formula	C ₁₅ H ₂₂ O ₂
Molecular Weight	234.33 g/mol
IUPAC Name	(3aR,5E,9S,9aS)-3,8-dimethyl-5-(propan-2-ylidene)-3a,4,7,8,9,9a-hexahydroazulen-1(2H)-one

Biological Activity and Experimental Data

While specific experimental data for **Nardoguaianone K** is limited in publicly accessible literature, research on the closely related compound, Nardoguaianone L, provides significant insights into its potential biological activities, particularly its anti-cancer properties. Studies on Nardoguaianone L have demonstrated cytotoxic effects against pancreatic cancer cell lines.

The following sections detail experimental protocols and quantitative data derived from research on Nardoguaianone L, which can serve as a valuable reference for designing studies on **Nardoguaianone K**.

Cytotoxicity against Pancreatic Cancer Cells

Nardoguaianone L has been shown to inhibit the viability of various human pancreatic cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values from these studies are presented below.

Cell Line	IC ₅₀ (μM)
SW1990	2.1 ± 0.3
Gemcitabine (reference)	1.8 ± 0.5

Experimental Protocols (Adapted from Nardoguaianone L Studies)

The following are detailed methodologies for key experiments performed in the study of Nardoguaianone L, which can be adapted for **Nardoguaianone K**.

Cell Viability Assay (MTT Assay)

- Cell Seeding: Human pancreatic cancer cells (e.g., SW1990) are seeded in 96-well plates at a density of 3×10^3 cells per well and allowed to adhere overnight.[\[1\]](#)[\[2\]](#)
- Compound Treatment: Cells are treated with varying concentrations of the test compound (e.g., **Nardoguaianone K**) for 72 hours.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- MTT Incubation: The culture medium is replaced with a fresh medium containing 10 μL of MTT solution, and the plates are incubated for an additional 4 hours.[\[1\]](#)[\[2\]](#)
- Data Acquisition: The optical density (OD) at 570 nm is measured using a microplate reader.[\[1\]](#)[\[2\]](#)

- Calculation: Cell viability is calculated using the formula: $(OD_{570} \text{ of treated group} - OD_{570} \text{ of blank group}) / (OD_{570} \text{ of untreated group} - OD_{570} \text{ of blank group}) \times 100\%$.[\[1\]](#)[\[2\]](#)

Apoptosis Assay (Annexin V/PI Co-staining)

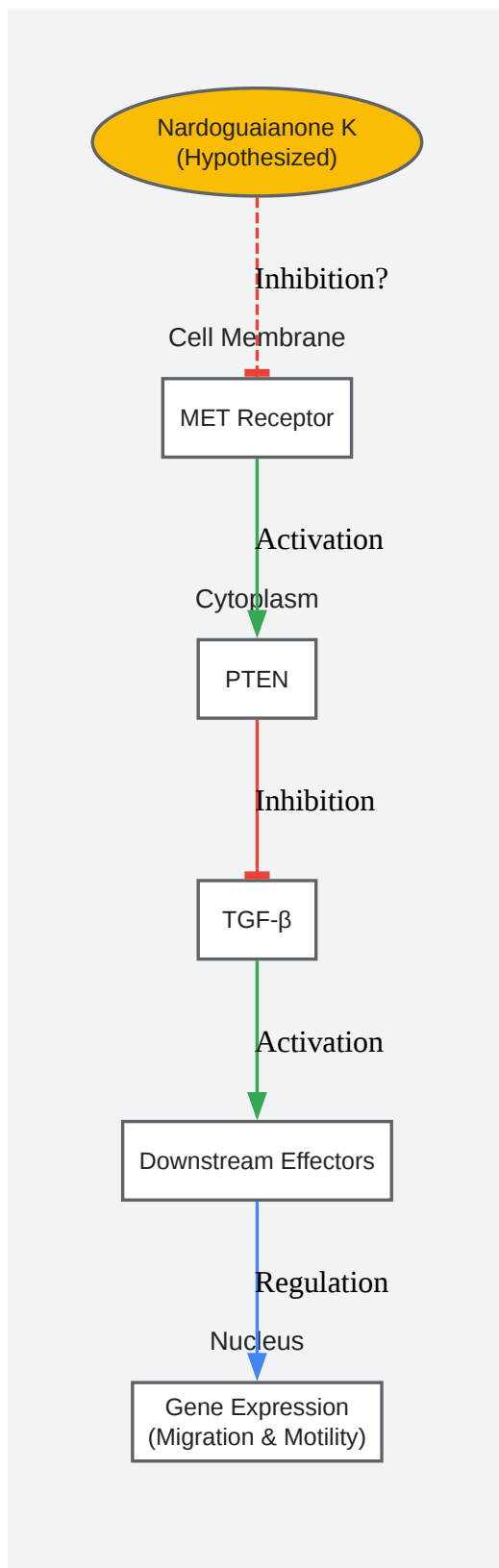
- Cell Treatment: SW1990 cells are treated with the test compound.
- Staining: Both floating and adherent cells are collected and stained with an Annexin V-FITC/PI apoptosis detection kit according to the manufacturer's instructions.
- Flow Cytometry: The stained cells are analyzed by flow cytometry to quantify the percentage of apoptotic cells.

Colony Formation Assay

- Cell Seeding: A specific number of cells are seeded in a culture dish and allowed to grow until visible colonies are formed.
- Treatment: The cells are treated with the test compound at various concentrations.
- Colony Staining and Counting: After a designated period, the colonies are fixed, stained (e.g., with crystal violet), and counted.

Potential Signaling Pathway

Proteomic analysis of cells treated with Nardoguaianone L suggests its involvement in the MET/PTEN/TGF- β signaling pathway, which plays a crucial role in cell migration and motility.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This provides a potential avenue for investigating the mechanism of action of **Nardoguaianone K**.



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Caption: Hypothesized signaling pathway for **Nardoguaianone K** based on Nardoguaianone L data.

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- To cite this document: BenchChem. [Nardoguaianone K: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231606#nardoguaianone-k-chemical-formula-and-molecular-weight]

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